Application Notes and Protocols for In Vivo Imaging Using S0456-Based Probes

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Compound of Interest

Compound Name:	*S0456*
Cat. No.:	*B15554593*

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Introduction

S0456 is a near-infrared (NIR) fluorescent dye that serves as a critical component in the synthesis of targeted imaging probes.[1][2] Its application in constructing probes for specific biological targets allows for high-contrast in vivo imaging, aiding in cancer research, drug development, and surgical guidance.[3][4] The NIR window (700-900 nm) is advantageous for in vivo imaging due to reduced tissue autofluorescence and deeper tissue penetration of light.[5][6]

This document provides detailed application notes and protocols for the use of **S0456**-based probes targeting four key cancer biomarkers:

- Fibroblast Activation Protein (FAP)
- Luteinizing Hormone-Releasing Hormone (LHRH) Receptor
- Epidermal Growth Factor Receptor (EGFR)

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- Folate Receptor (FR)

FAP-Targeted Imaging Using S0456-Based Probes

Fibroblast Activation Protein (FAP) is highly expressed on cancer-associated fibroblasts (CAFs) in the stroma of various tumors, making it an excellent target for cancer imaging.[7] **S0456**-based probes targeting FAP can be used to visualize tumors and their microenvironment.

Experimental Protocol: In Vivo Imaging of FAP-Expressing Tumors

This protocol is based on methodologies for imaging murine xenograft models.[7]

1. Probe Preparation and Animal Models:

- Synthesize and purify the FAP-**S0456** probe.
- Establish tumor xenografts in immunocompromised mice (e.g., athymic nu/nu) by subcutaneously injecting FAP-expressing cancer cells. Allow tumors to reach a suitable size for imaging.

2. Probe Administration:

- Dissolve the FAP-**S0456** probe in a biocompatible vehicle (e.g., PBS).
- Administer the probe via intravenous (tail vein) injection. A typical dose might range from 1 to 10 nmol per mouse.

3. In Vivo Fluorescence Imaging:

- At desired time points post-injection (e.g., 2 hours), anesthetize the mice.
- Place the mouse in a small animal in vivo imaging system equipped for NIR fluorescence imaging.
- Acquire whole-body fluorescence images using appropriate excitation and emission filters for the **S0456** dye.
- For competition studies to confirm target specificity, co-inject a 100-fold excess of an unlabeled FAP-targeting ligand along with the fluorescent probe.[7]

4. Ex Vivo Biodistribution:

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- After the final imaging session, humanely euthanize the mice.
- Dissect the tumor and major organs (e.g., heart, lungs, liver, spleen, kidneys, muscle).[5]
- Arrange the excised tissues in a petri dish and image them using the in vivo imaging system to quantify probe accumulation.[7]

5. Data Analysis:

- Use the imaging software to draw regions of interest (ROIs) over the tumor and other tissues to quantify the fluorescence intensity.
- Calculate the tumor-to-background ratio (TBR) to assess the imaging contrast.

Quantitative Data: FAP-S0456 Probe

Parameter	Value	Cell Line/Model	Reference
In Vitro Binding (Kd)	~10 nM	Human FAP	[7]
In Vivo TBR (Tumor)	3.8 ± 0.43	Sarcoma Xenograft	[7]

Visualization: FAP-Mediated Probe Uptake Workflow

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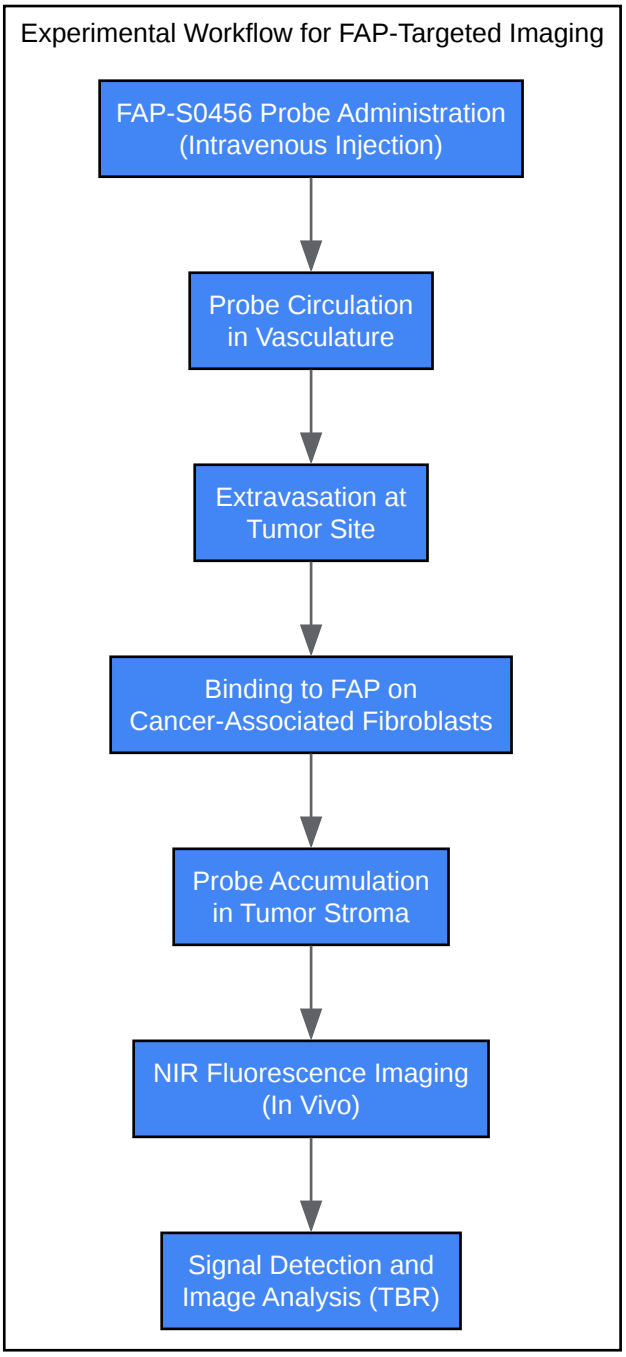

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Caption: Workflow for in vivo imaging using FAP-targeted **S0456** probes.

LHRH Receptor-Targeted Imaging Using S0456-Based Probes

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The Luteinizing Hormone-Releasing Hormone (LHRH) receptor is overexpressed in several cancers, including breast, ovarian, and endometrial cancers. **S0456**-based probes targeting the LHRH receptor can be used for the specific visualization of these tumors.[8]

Experimental Protocol: In Vivo Imaging of LHRH-R-Positive Cancers

This protocol is adapted from studies using the BOEPL-L3-**S0456** probe in mouse xenograft models.[8]

1. Probe and Animal Preparation:

- Synthesize and purify the LHRH-R-targeted **S0456** probe (e.g., BOEPL-L3-**S0456**).
- Implant LHRH-R-positive cancer cells (e.g., OVCAR-3, HEC-1B) subcutaneously in female athymic nu/nu mice.

2. Probe Administration:

- Prepare a solution of the probe in a suitable buffer.
- Administer the probe via intravenous injection. For competition experiments, co-administer a 100-fold excess of the unlabeled targeting ligand.[8]

3. In Vivo Imaging:

- Anesthetize the mice at specified time points (e.g., 2 hours post-injection).[8]
- Acquire whole-body NIR fluorescence images using a small animal imaging system.

4. Ex Vivo Analysis:

- Following in vivo imaging, euthanize the animals and excise the tumor and major organs.
- Image the excised tissues to confirm the biodistribution of the probe and quantify organ-specific uptake.[8]

5. Data Analysis:

- Quantify the fluorescence intensity in the tumor and other organs using ROI analysis.
- Compare the signal in the "probe only" group to the "competition" group to confirm receptor-mediated uptake.

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Quantitative Data: LHRH-R-Targeted Probe (BOEPL-L3-S0456)

Parameter	Value	Cell Line/Model	Reference
In Vitro Binding	Low nanomolar	MDA-MB-231	[8]
In Vivo Uptake	Receptor-mediated	OVCAR-3, HEC-1B	[8]
Primary Clearance	Renal	Mouse Xenografts	[8]

Visualization: LHRH Receptor Signaling Pathway

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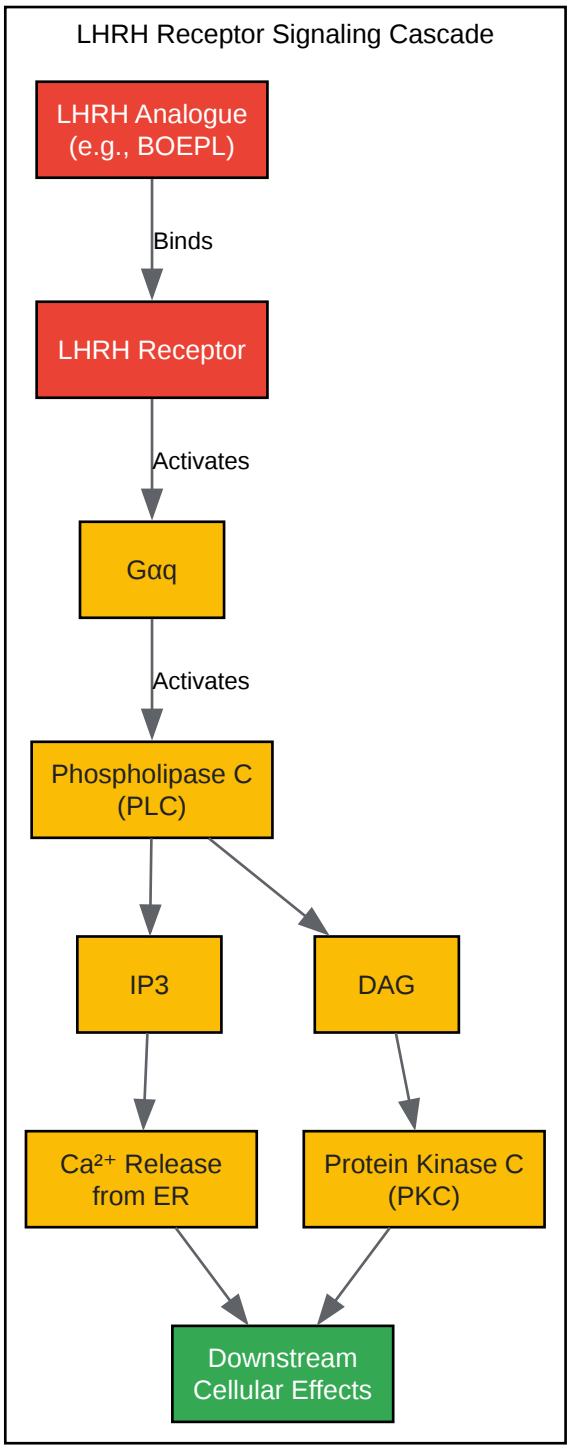

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Caption: Simplified LHRH receptor signaling pathway.

EGFR-Targeted Imaging Using **S0456**-Based Probes

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Epidermal Growth Factor Receptor (EGFR) is frequently overexpressed in various cancers, including oral squamous cell carcinoma (OSCC), and is a key target for both therapy and imaging.[3] **S0456** conjugated to an EGFR inhibitor like Lapatinib (LP-S probe) allows for specific imaging of EGFR-positive tumors and metastatic lymph nodes.[3]

Experimental Protocol: Imaging of EGFR-Positive Tumors and Metastatic Lymph Nodes

This protocol is based on the use of the LP-S probe for imaging OSCC.[3]

1. Probe and Animal Model Preparation:

- Synthesize the EGFR-targeting **S0456** probe (e.g., LP-S).
- Establish an orthotopic OSCC model in mice, which may include models of lymph node metastasis.

2. Probe Administration:

- For imaging lymphatic drainage, perform a local injection of the probe into the primary tumor.
- For systemic imaging, use intravenous administration.

3. In Vivo and Ex Vivo Imaging:

- At various time points post-injection, anesthetize the mice and perform NIR fluorescence imaging.
- Clearly identify lymphatic drainage pathways and lymph nodes.
- After the final in vivo scan, euthanize the mice, resect the tumor, lymph nodes, and major organs for ex vivo imaging to confirm probe distribution.

4. Data Analysis:

- Measure fluorescence intensity in the primary tumor, metastatic lymph nodes, and normal lymph nodes.
- Calculate the contrast ratio between metastatic and normal lymph nodes to evaluate the probe's diagnostic potential.

Quantitative Data: EGFR-Targeted Probe (LP-S)

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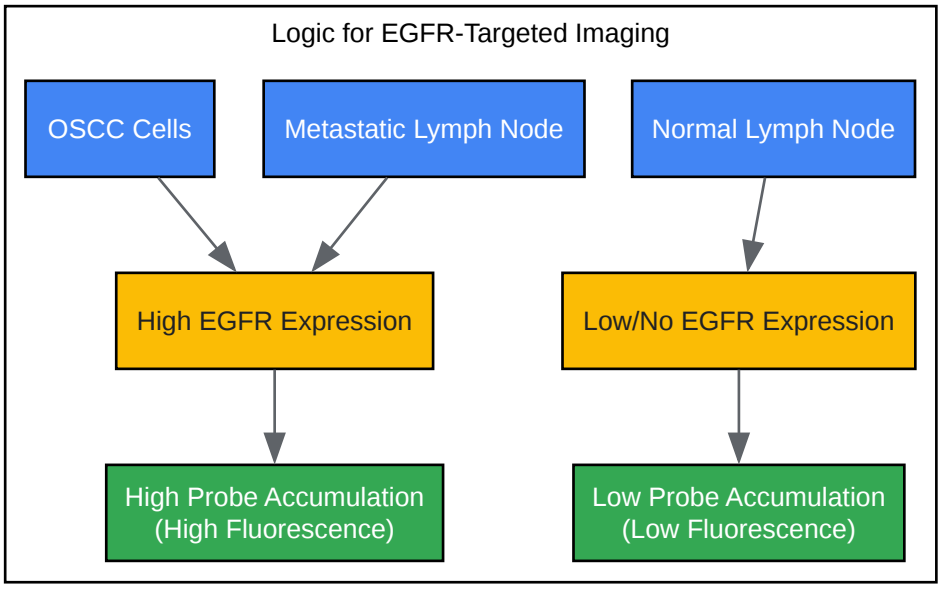
Parameter	Observation	Model	Reference
In Vivo Specificity	High accumulation in EGFR-expressing OSCC cells	OSCC Mouse Model	[3]
Lymph Node Imaging	Higher contrast and longer retention in metastatic vs. normal lymph nodes	OSCC Mouse Model	[3]
Biocompatibility	Good biocompatibility observed	In vitro and in vivo	[3]

Visualization: EGFR-Targeted Probe Logic



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Caption: Rationale for EGFR-targeted imaging contrast.

Folate Receptor-Targeted Imaging Using S0456-Based Probes

The folate receptor (FR) is overexpressed in various malignancies, particularly ovarian cancer, while its expression in normal tissues is limited. This differential expression makes it an attractive target for delivering imaging agents.[1][9] **S0456** is a key component of the FDA-approved NIR probe pafolacianine (OTL38), which targets the folate receptor.[4]

Experimental Protocol: In Vivo Imaging of Folate Receptor-Positive Tumors

This protocol is a general guideline based on the principles of FR-targeted imaging.[1][9]

1. Probe and Animal Preparation:

- Obtain or synthesize an FR-targeted **S0456** probe (e.g., OTL38).
- Establish FR-positive tumor xenografts (e.g., ovarian cancer cell lines) in immunocompromised mice.

2. Probe Administration:

- Administer the probe intravenously. The dosage should be optimized based on the specific probe and animal model.

3. In Vivo Imaging:

- Anesthetize the mice and perform whole-body NIR fluorescence imaging at optimal time points post-injection, which may be as short as 30 minutes.[9]
- The rapid and high-contrast imaging is a key feature of some advanced FR-targeting probes.[9]

4. Ex Vivo Biodistribution:

- After in vivo imaging, perform ex vivo analysis of excised tumors and organs to confirm the biodistribution and specificity of probe uptake.

5. Data Analysis:

- Quantify fluorescence signals in tumors and background tissues to calculate the tumor-to-background ratio (TBR). High TBR values indicate successful tumor targeting.

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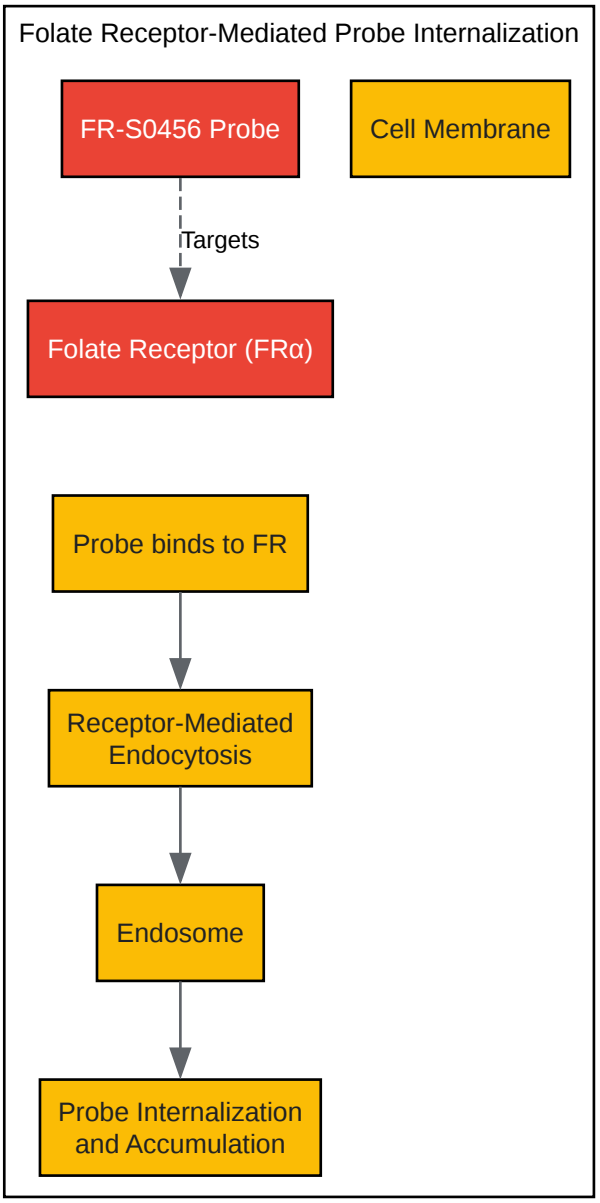
Quantitative Data: Folate Receptor-Targeted Probe

Parameter	Value	Model	Reference
TBR (FolateSiR-1)	Up to 83	FR-expressing tumor-bearing mice	[9]
Imaging Time (FolateSiR-1)	30 minutes	FR-expressing tumor-bearing mice	[9]

Visualization: Folate Receptor-Mediated Endocytosis



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Caption: Mechanism of FR-targeted **S0456** probe uptake.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. apexbt.com [apexbt.com]
- 3. A novel near-infrared EGFR targeting probe for metastatic lymph node imaging in preclinical mouse models - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Targeted Dual-Modal PET/SPECT-NIR Imaging: From Building Blocks and Construction Strategies to Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Near-infrared Molecular Probes for In Vivo Imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 6. In vivo imaging of light-emitting probes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Small molecule targeted NIR dye conjugate for imaging LHRH receptor positive cancers - PMC [pmc.ncbi.nlm.nih.gov]
- 9. A Fluorescent Probe for Rapid, High-Contrast Visualization of Folate-Receptor-Expressing Tumors In Vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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